

Unlocking the Potential of 2,4-Dimethylphenyl Isonicotinate: A Strategic Research Framework

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Compound of Interest

Compound Name: 2,4-Dimethylphenyl isonicotinate

Cat. No.: B310646

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Executive Summary

2,4-Dimethylphenyl isonicotinate is a specialized ester derivative comprising the pharmacologically active isonicotinoyl scaffold linked to a lipophilic 2,4-dimethylphenol moiety. While isonicotinic acid derivatives (e.g., Isoniazid) are cornerstones of antitubercular therapy, the specific 2,4-dimethylphenyl ester represents an under-explored chemical space with high potential in prodrug design, fragment-based drug discovery (FBDD), and supramolecular material science.

This technical guide outlines three high-value research vectors for this compound, supported by mechanistic rationale and experimental protocols. It is designed for medicinal chemists and material scientists seeking to leverage this scaffold for novel applications.

Part 1: Chemical Profile & Synthetic Utility

Structural Analysis

The molecule consists of two distinct domains:

- **The Head (Isonicotinoyl):** A pyridine-4-carbonyl group capable of hydrogen bonding (via Nitrogen) and metal coordination. It is the pharmacophore responsible for antimycobacterial

activity (via InhA inhibition after activation).

- The Tail (2,4-Dimethylphenyl): A bulky, lipophilic aryl group. The ortho-methyl group provides steric protection to the ester bond, modulating hydrolysis rates, while the para-methyl group increases overall lipophilicity (LogP), enhancing membrane permeability.

Synthesis Protocol (Steglich Esterification)

To access this compound for research, a high-yield synthesis using DCC/DMAP is recommended over acid chlorides to prevent side reactions with the electron-rich phenol.

Reagents: Isonicotinic acid (1.0 eq), 2,4-Dimethylphenol (1.1 eq), DCC (1.1 eq), DMAP (0.1 eq), Dichloromethane (DCM).

Step-by-Step Methodology:

- Dissolution: Dissolve 1.23 g (10 mmol) of isonicotinic acid in 50 mL of anhydrous DCM under nitrogen atmosphere.
- Activation: Add 1.22 g (10 mmol) of 2,4-dimethylphenol and 122 mg (1 mmol) of DMAP. Stir for 10 minutes at 0°C.
- Coupling: Dropwise add a solution of 2.27 g (11 mmol) DCC in 10 mL DCM over 20 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours. The byproduct dicyclohexylurea (DCU) will precipitate.
- Purification: Filter off the DCU. Wash the filtrate with 5% NaHCO₃ (2x) and Brine (1x). Dry over MgSO₄ and concentrate in vacuo.
- Crystallization: Recrystallize from Ethanol/Hexane to yield white needles.

Part 2: Core Research Vectors

Vector A: Antitubercular Prodrug Development

Hypothesis: The high lipophilicity of the 2,4-dimethylphenyl group facilitates passive diffusion through the mycolic acid-rich cell wall of *Mycobacterium tuberculosis* (Mtb). Once inside,

esterases (e.g., Mtb esterases) hydrolyze the compound, releasing isonicotinic acid (active precursor) and 2,4-dimethylphenol (antiseptic).

- Target: Multi-Drug Resistant (MDR) Tuberculosis.[1]
- Mechanism: "Trojan Horse" delivery of isonicotinic acid.
- Key Advantage: The 2,4-dimethyl substitution tunes the hydrolytic half-life, preventing premature degradation in human plasma while allowing activation within the bacteria.

Vector B: Fragment-Based Drug Discovery (Oncology)

Context: Recent literature identifies N-[4-(2,4-Dimethylphenyl)-2-thiazolyl]-4-pyridinecarboxamide as a potent inhibitor of Nek2/Hec1, a pathway critical for cancer cell mitosis.[2] Research Opportunity: **2,4-Dimethylphenyl isonicotinate** serves as an ester bioisostere or a synthetic precursor for this class of kinase inhibitors.

- Application: Screen the ester against Nek2 kinase assays to determine if the amide bond is strictly necessary for binding, or if the ester provides a reversible covalent inhibition mechanism.

Vector C: Metal-Organic Frameworks (MOFs)

Context: Pyridine esters are "ditopic" ligands. The pyridine nitrogen binds metal centers (Zn, Cu, Ag), while the bulky phenyl tail acts as a "spacer" that dictates pore size. Research Opportunity: Use **2,4-Dimethylphenyl isonicotinate** to synthesize 1D coordination polymers or 2D MOFs. The steric bulk of the dimethyl group will prevent dense packing, potentially creating MOFs with high porosity for gas storage (

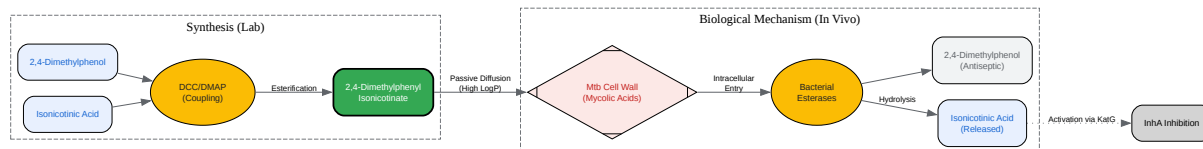
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Part 3: Visualizations & Logic Maps

Synthesis & Mechanism Pathway

The following diagram illustrates the synthesis and the biological activation pathway in M. tuberculosis.

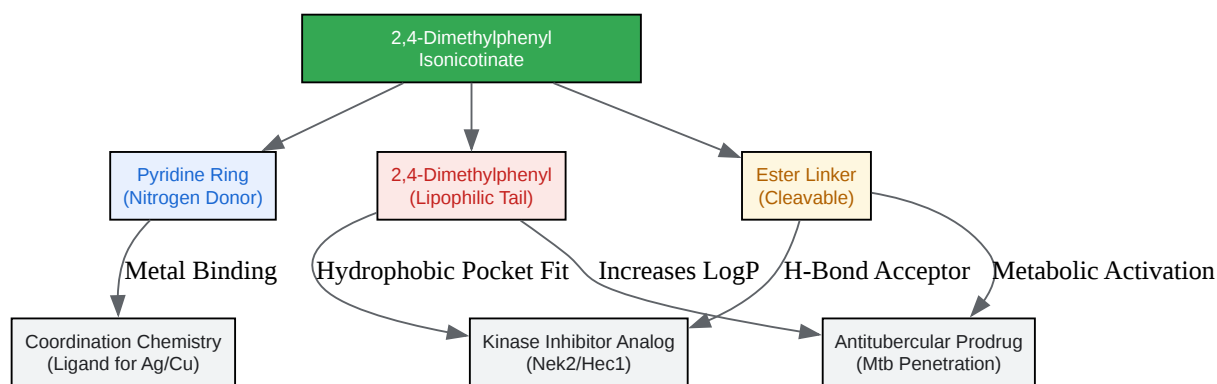


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Caption: Synthesis via Steglich esterification and subsequent "Trojan Horse" activation mechanism within *Mycobacterium tuberculosis*.

Structure-Activity Relationship (SAR) Logic

This diagram details how specific structural features of the molecule translate to functional research areas.



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Caption: SAR mapping linking structural moieties (Pyridine, Ester, Phenyl tail) to specific research applications.

Part 4: Experimental Validation Protocols

Minimum Inhibitory Concentration (MIC) Assay

To validate Vector A (Antitubercular activity), use the Resazurin Microtiter Assay (REMA).

Parameter	Specification
Strain	M. tuberculosis H37Rv (Reference) & MDR Clinical Isolates
Media	Middlebrook 7H9 broth supplemented with OADC
Compound Prep	Dissolve in DMSO (Stock: 10 mM). Serial dilutions: 100 µM to 0.19 µM
Control	Isoniazid (Positive), DMSO (Negative)
Readout	Fluorescence (Excitation 530 nm / Emission 590 nm) after 7 days
Success Criteria	MIC < 10 µM indicates potential as a lead compound.

Crystal Growth for MOFs

To validate Vector C (Material Science), use Slow Evaporation Technique.

- Solution A: Dissolve 0.1 mmol **2,4-Dimethylphenyl isonicotinate** in 5 mL Methanol.
- Solution B: Dissolve 0.1 mmol
(Silver Nitrate) in 5 mL Acetonitrile.
- Mixing: Layer Solution A carefully over Solution B in a narrow test tube.
- Growth: Allow to stand in the dark at room temperature for 5-10 days.
- Analysis: Harvest crystals for Single Crystal X-Ray Diffraction (SC-XRD).

References

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